

Application Notes and Protocols for Calcium Imaging Assays with NP-1815-PX

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **NP-1815-PX** in calcium imaging assays. **NP-1815-PX** is a selective antagonist for the P2X4 receptor, an ionotropic ATP receptor involved in various physiological and pathological processes, including neuropathic pain and inflammation.^{[1][2]} It has also been shown to inhibit contractions in guinea pig tracheal and bronchial smooth muscles through its effects on both the P2X4 and thromboxane A2 (TP) receptors.^[1]

Introduction

NP-1815-PX is a valuable pharmacological tool for studying the role of P2X4 receptors in cellular signaling. P2X4 receptor activation leads to an influx of cations, including calcium, which can be visualized using calcium-sensitive fluorescent indicators.^[3] These application notes detail the use of **NP-1815-PX** to modulate and investigate these calcium dynamics.

Data Presentation

Table 1: Inhibitory Effects of NP-1815-PX on P2X Receptor-Mediated Intracellular Calcium Responses

Cell Type	Receptor Expressed	Agonist	NP-1815-PX Concentration (μM)	% Inhibition of Ca ²⁺ Response	Reference
1321N1	Human P2X4R	1 μM ATP	0.03 - 100	Concentration-dependent	[4]
1321N1	Rat P2X4R	10 μM ATP	0.3	~40%	
1321N1	Rat P2X4R	10 μM ATP	1	~70%	
1321N1	Mouse P2X4R	10 μM ATP	0.3	~30%	
1321N1	Mouse P2X4R	10 μM ATP	1	~60%	
1321N1	Rat P2X3R	0.3 μM ATP	Up to 100	No significant inhibition	
1321N1	Human P2X7R	10 μM BzATP	Up to 100	No significant inhibition	
Primary Cultured Microglia	Endogenous P2X4R	50 μM ATP	0.3	Significant reduction	
Primary Cultured Microglia	Endogenous P2X4R	50 μM ATP	1	Significant reduction	

Table 2: Off-Target Effects of NP-1815-PX on TP Receptor-Mediated Intracellular Calcium Responses

Cell Type	Receptor Expressed	Agonist	NP-1815-PX Concentration (M)	Effect on Intracellular Ca ²⁺	Reference
Human TP receptor-expressing cells	Human TP Receptor	U46619	10 ⁻⁵ - 10 ⁻⁴	Concentration-dependent suppression	
Human FP receptor-expressing cells	Human FP Receptor	PGF ₂ α	Not specified	Not strongly inhibited	

Experimental Protocols

Protocol 1: In Vitro Calcium Imaging in Cultured Cells Expressing P2X4 Receptors

This protocol describes the measurement of intracellular calcium concentration ([Ca²⁺]_i) in response to a P2X4 receptor agonist and its inhibition by **NP-1815-PX** using a fluorescent calcium indicator.

Materials:

- 1321N1 cells stably expressing the P2X4 receptor of interest (human, rat, or mouse)
- Cell culture medium (e.g., DMEM) supplemented with 10% FBS, penicillin, and streptomycin
- Fura-2 AM or other suitable calcium indicator dye
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other physiological buffer
- ATP solution (agonist)
- **NP-1815-PX** solution

- Fluorescence microscope or plate reader capable of ratiometric imaging (e.g., 340/380 nm excitation for Fura-2)

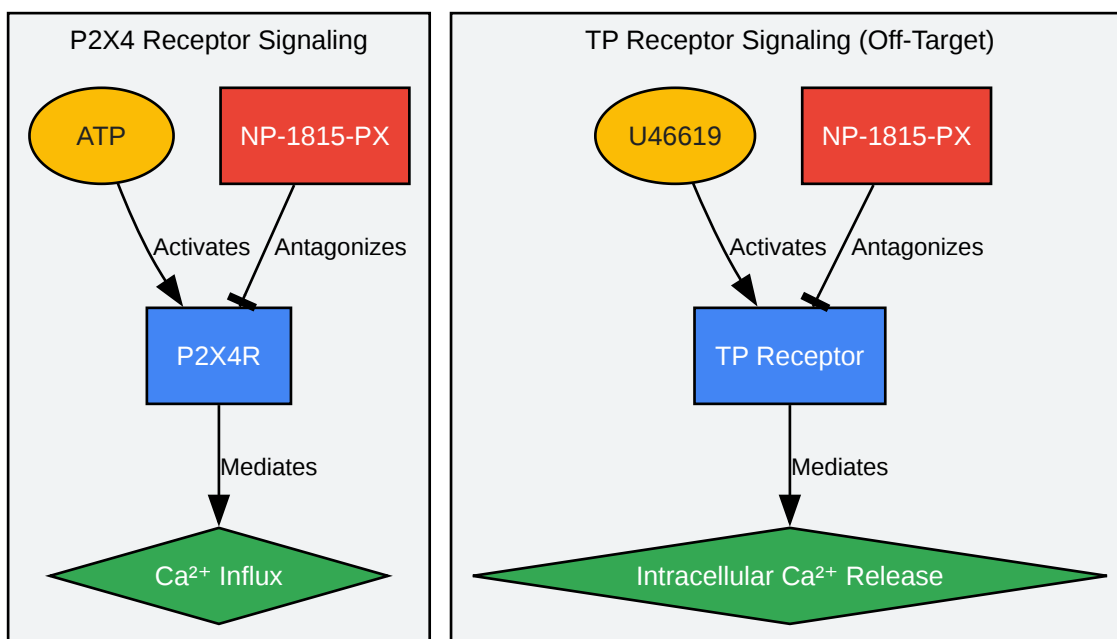
Procedure:

- Cell Culture: Plate the P2X4R-expressing 1321N1 cells onto glass coverslips or 96-well plates suitable for fluorescence imaging and culture until they reach the desired confluency.
- Dye Loading:
 - Prepare a Fura-2 AM loading solution. A typical concentration is 2-5 μ M Fura-2 AM with 0.02% Pluronic F-127 in HBSS.
 - Remove the culture medium from the cells and wash once with HBSS.
 - Incubate the cells with the Fura-2 AM loading solution for 30-60 minutes at 37°C in the dark.
 - Wash the cells twice with HBSS to remove extracellular dye.
- **NP-1815-PX** Pre-incubation:
 - Prepare different concentrations of **NP-1815-PX** in HBSS.
 - Incubate the dye-loaded cells with the **NP-1815-PX** solution for 10-15 minutes prior to agonist application. Use a vehicle control (e.g., DMSO) for comparison.
- Calcium Imaging:
 - Mount the coverslip onto the microscope stage or place the 96-well plate in the plate reader.
 - Begin recording the baseline fluorescence ratio (F340/F380 for Fura-2).
 - Apply the P2X4R agonist (e.g., ATP) at a predetermined concentration (e.g., 1 μ M for hP2X4R, 10 μ M for rP2X4R and mP2X4R).
 - Continue recording the fluorescence ratio to measure the increase in intracellular calcium.

- Data Analysis:
 - Calculate the change in fluorescence ratio (ΔR) by subtracting the baseline ratio from the peak ratio after agonist application.
 - Normalize the response to the control (agonist alone) to determine the percentage of inhibition by **NP-1815-PX**.
 - Plot the percentage of inhibition against the concentration of **NP-1815-PX** to generate a dose-response curve.

Mandatory Visualizations

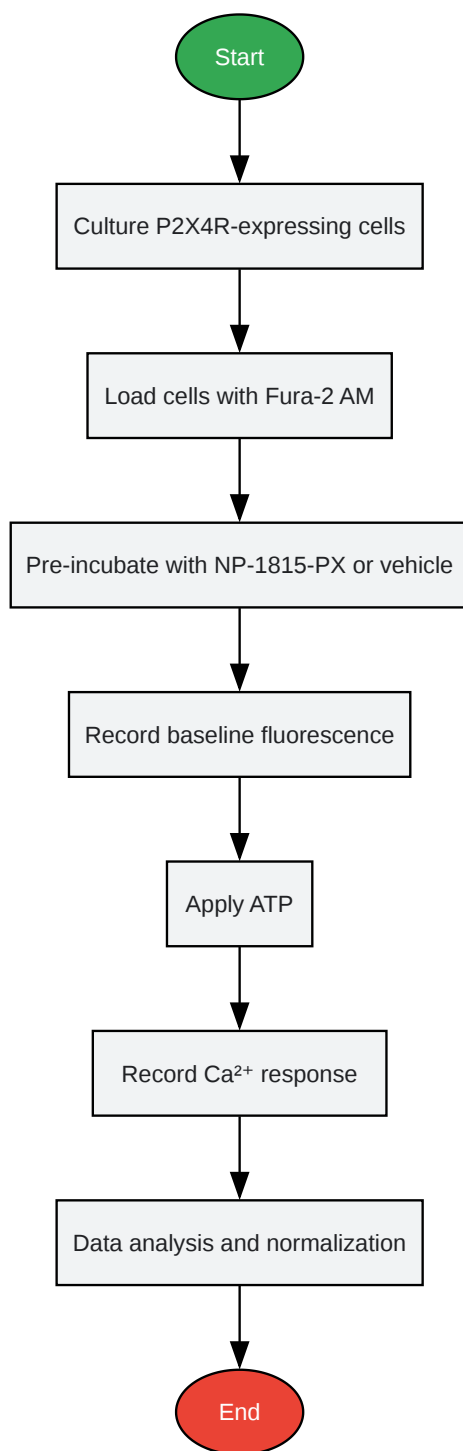
Signaling Pathways



[Click to download full resolution via product page](#)

Caption: **NP-1815-PX** signaling pathways.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Calcium imaging experimental workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of NP-1815-PX, a P2X4 Receptor Antagonist, on Contractions in Guinea Pig Tracheal and Bronchial Smooth Muscles [jstage.jst.go.jp]
- 2. Anti-inflammatory Effects of Novel P2X4 Receptor Antagonists, NC-2600 and NP-1815-PX, in a Murine Model of Colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A novel P2X4 receptor-selective antagonist produces anti-allodynic effect in a mouse model of herpetic pain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for Calcium Imaging Assays with NP-1815-PX]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8421164/docs#application-notes-and-protocols-for-calcium-imaging-assays-with-np-1815-px>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)